3-Hydroxyundecanedioic Acid: Metabolic Origins and Application in GA1 Modeling

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Compound of Interest

Compound Name:	*3-Hydroxyundecanedioic acid*
CAS No.:	*103810-56-6*
Cat. No.:	*B14341019*

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Executive Summary

3-Hydroxyundecanedioic acid (3-OH-DC11) is an odd-chain, 11-carbon dicarboxylic acid intermediate formed during the mitochondrial

-oxidation of undecanedioic acid. While historically overshadowed by its even-chain homologues (C6–C14) used to diagnose fatty acid oxidation disorders (FAODs) like LCHAD deficiency, 3-OH-DC11 has recently emerged as a critical metabolic probe.

New research (2024–2025) identifies 3-OH-DC11 as a key intermediate in a novel "metabolic forcing" strategy. By feeding the precursor undecanedioic acid (DC11) to murine models, researchers can drive the production of glutaric acid (DC5) and 3-hydroxyglutaric acid, effectively recapitulating the biochemical phenotype of Glutaric Aciduria Type 1 (GA1) in wild-type organisms.[1] This guide outlines the molecule's history, biosynthetic pathway, and analytical protocols.

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History of Discovery: From Chromatographic Noise to Targeted Probe

The history of 3-OH-DC11 is bipartite: its initial identification as a minor metabolite in the 20th century, and its functional repurposing in the 21st century.

Phase I: The "Homologue" Era (1980s–1990s)

In the early days of gas chromatography-mass spectrometry (GC-MS) urine profiling, 3-hydroxy dicarboxylic acids were identified as a class.

- 1980 (Greter et al.): Identified a series of 3-hydroxy dicarboxylic acids (C8, C10, C12) in the urine of patients with ketoacidosis. The odd-chain variants were often dismissed as minor dietary artifacts or background noise.
- 1991 (Tserng & Jin): Conclusively mapped the "Metabolic Origin of Urinary 3-Hydroxy Dicarboxylic Acids," establishing that these compounds arise from a combination of

  -oxidation (to create the dicarboxyl group) and incomplete

  -oxidation (stalling at the 3-hydroxy step). While they focused on C6–C14 even-chains, their mechanistic definition validated the existence of odd-chain variants like C11 given the appropriate odd-chain precursor.

Phase II: The "GA1 Model" Era (2024–2025)

The specific utility of 3-OH-DC11 was unlocked by Richert, Goetzman, et al. (2025).

- The Challenge: Studying Glutaric Aciduria Type 1 (GA1) requires models that accumulate glutaric acid (DC5).
- The Innovation: Researchers hypothesized that feeding Undecanedioic Acid (DC11) would force the mitochondria to strip carbons in pairs via

  -oxidation.
- The Discovery: **3-Hydroxyundecanedioic acid** was identified as the obligate

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-oxidation intermediate in this chain-shortening process. Its detection validates the pathway: DC11

3-OH-DC11

DC9

DC7

DC5 (Glutaric Acid).

Biosynthesis and Metabolic Pathway

3-Hydroxyundecanedioic acid is not a primary dietary component; it is a metabolic intermediate. Its formation follows a strict logic of mitochondrial catabolism.

The Pathway Mechanism

- Precursor Entry: Undecanedioic acid (DC11) enters the mitochondria.
- Activation: It is converted to Undecanedioyl-CoA.
- -Oxidation Cycle 1:
  - Dehydrogenation: Acyl-CoA Dehydrogenase creates a double bond.
  - Hydration: Enoyl-CoA Hydratase adds water, forming 3-Hydroxyundecanedioyl-CoA.
  - Note: In urine analysis, the CoA is hydrolyzed, yielding the free acid **3-Hydroxyundecanedioic acid**.
- Chain Shortening: 3-Hydroxyacyl-CoA Dehydrogenase oxidizes it to 3-Keto, followed by Thiolase cleavage, releasing Acetyl-CoA and leaving a C9 dicarboxylic acid (Azelaic acid precursor).

Pathway Visualization (DOT)

The following diagram illustrates the chain-shortening logic that generates 3-OH-DC11.

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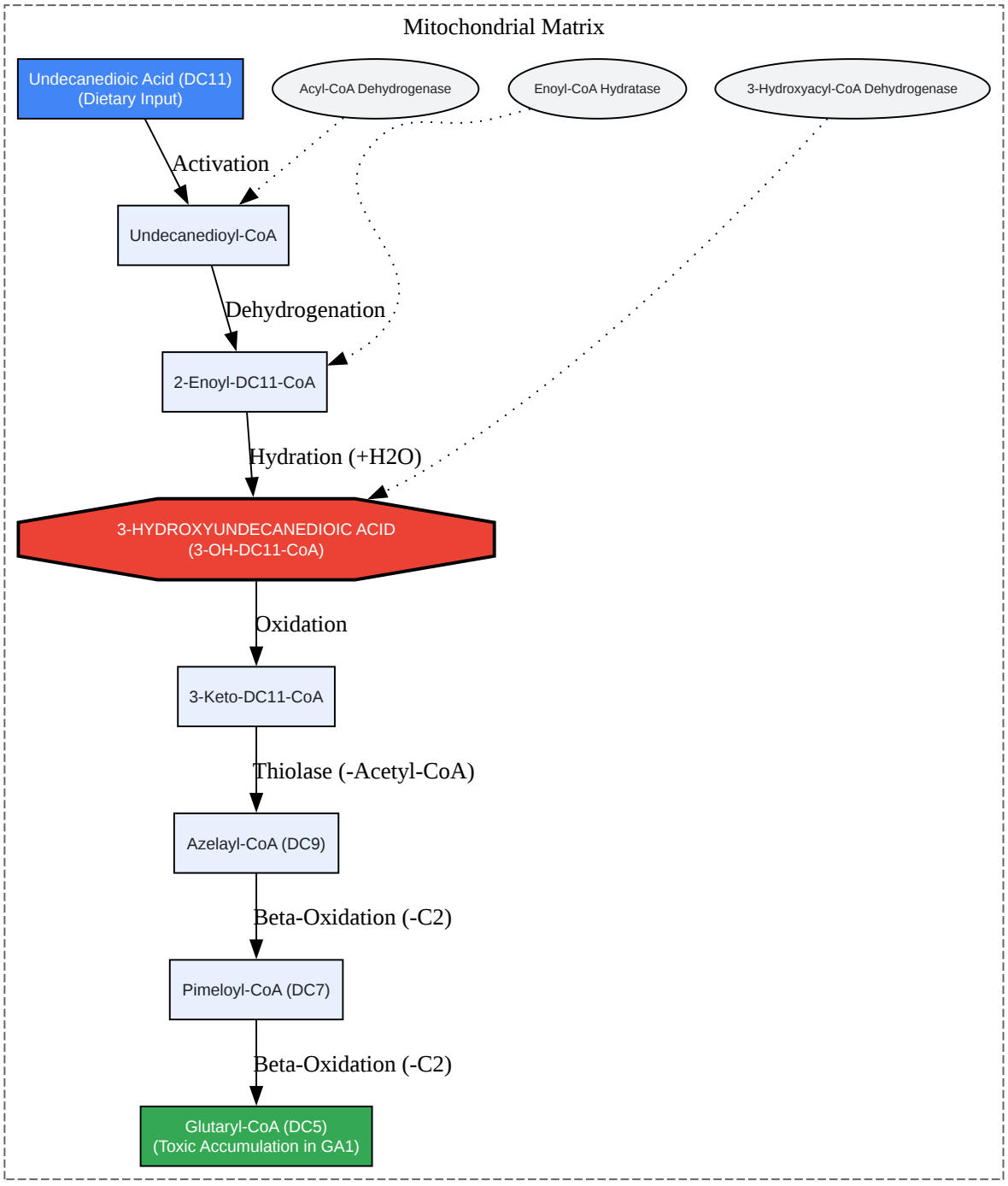

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Figure 1: The metabolic flux from Undecanedioic Acid (DC11) to Glutaric Acid (DC5), highlighting 3-OH-DC11 as the critical first-cycle intermediate.[2]

Analytical Methodologies

Detecting **3-Hydroxyundecanedioic acid** requires distinguishing it from its even-chain isomers (like 3-OH-DC12) and other organic acids.

Gas Chromatography-Mass Spectrometry (GC-MS)

This is the historical gold standard for urinary organic acid analysis.

- Preparation: Urine is acidified, extracted with ethyl acetate, and derivatized.
- Derivatization: Trimethylsilylation (TMS) using BSTFA/TMCS is required to make the dicarboxylic acid and the hydroxyl group volatile.
- Target Ion (EI Source):
  - The mass spectrum typically shows a characteristic [M-15] ion (loss of methyl from TMS) and specific fragmentation patterns associated with

    -cleavage at the hydroxyl group.
  - Note: Isomeric separation from 3-hydroxy-undecanoic acid (monocarboxylic) is achieved via retention time and the presence of the second carboxyl-TMS group.

LC-MS/MS Protocol (Modern Quantitation)

For high-throughput screening in mouse models, LC-MS/MS is preferred.

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Parameter	Setting/Value
Column	C18 Reverse Phase (e.g., Waters HSS T3)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Ionization	ESI Negative Mode (Dicarboxylic acids ionize well in neg mode)
Transition (MRM)	Precursor $[M-H]^-$ Product Ion (Specific chain cleavage)
Validation	Use of stable isotope internal standards (e.g., Glutaric acid-d4)

Experimental Workflow Diagram

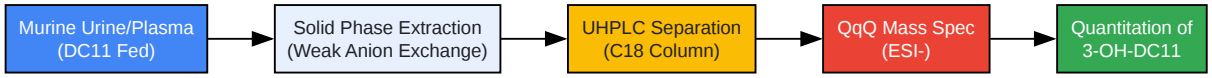

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Figure 2: Analytical workflow for isolating 3-OH-DC11 from biological matrices.

Clinical and Research Significance

The "Chemical Knockout" Model

The primary significance of **3-Hydroxyundecanedioic acid** today is its presence as a marker of exogenous pathway loading.

- Concept: By feeding wild-type mice DC11, researchers overload the

  -oxidation system. The pathway efficiently strips carbons down to Glutaryl-CoA (DC5).

- Result: This mimics Glutaric Aciduria Type 1, where Glutaryl-CoA Dehydrogenase (GCDH) is deficient. In the model, the production of Glutaryl-CoA is accelerated beyond the enzyme's capacity to clear it, causing a backup.

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- Marker Role: 3-OH-DC11 confirms that the DC11 precursor is indeed entering the mitochondria and undergoing

  -oxidation, validating the model's mechanism.

Quantitative Data Summary (Murine Model)

Derived from Richert et al. (2025) findings.[3]

Metabolite	Control Diet Level	DC11 Diet Level	Fold Change	Interpretation
Undecanedioic Acid (DC11)	Trace	High	>100x	Precursor availability
3-OH-Undecanedioic (3-OH-DC11)	Not Detected	High	Infinite	Active -oxidation of DC11
Glutaric Acid (DC5)	Low	Very High	~50x	Accumulation of end-product
3-OH-Glutaric Acid	Trace	Elevated	>10x	Pathologic GA1 marker

References

- Richert, A. C., Zhang, Y., Bharathi, S. S., et al. (2025).[4] Odd-chain dicarboxylic acid feeding recapitulates the biochemical phenotype of glutaric aciduria type 1 in mice. BioRxiv.[1][5] [Link]
- Tserng, K. Y., & Jin, S. J. (1991).[2][6][7][8] Metabolic origin of urinary 3-hydroxy dicarboxylic acids. Biochemistry, 30(9), 2508–2514.[2][6][7] [Link]
- Greter, J., Lindstedt, S., Seeman, H., & Steen, G. (1980). 3-Hydroxydecanedioic acid and related homologues: urinary metabolites in ketoacidosis. Clinical Chemistry, 26(2), 261–265. [Link]

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- Jones, P. M., & Bennett, M. J. (2010). Urine organic acid analysis for the diagnosis of inborn errors of metabolism. Methods in Molecular Biology, 603, 419–426. [Link]

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Sources

- 1. biorxiv.org [biorxiv.org]
- 2. academic.oup.com [academic.oup.com]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Odd-chain dicarboxylic acid feeding recapitulates the biochemical phenotype of glutaric aciduria type 1 in mice - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Metabolic origin of urinary 3-hydroxy dicarboxylic acids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. biorxiv.org [biorxiv.org]
- 8. researchgate.net [researchgate.net]
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